

Application Notes and Protocols for Protein Labeling with 5(6)-Carboxy-eosin

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Compound of Interest

Compound Name: 5(6)-Carboxy-eosin

Cat. No.: B15556450

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Introduction

5(6)-Carboxy-eosin is a versatile fluorescent dye commonly employed for the covalent labeling of proteins and other biomolecules. As a brominated analog of carboxyfluorescein, it functions as an effective photosensitizer and singlet oxygen generator.^[1] Its succinimidyl ester derivative is highly reactive towards primary amine groups, such as the ϵ -amino group of lysine residues and the N-terminus of polypeptides, forming stable amide bonds. This property makes it a valuable tool for a variety of applications, including fluorescence microscopy, immunofluorescence assays, and fluorescence resonance energy transfer (FRET) studies where eosin can act as an acceptor for donors like fluorescein. This document provides a detailed protocol for the successful conjugation of **5(6)-Carboxy-eosin** to proteins, including methods for purification and characterization of the resulting conjugate.

Quantitative Data Summary

The following tables summarize key quantitative data for **5(6)-Carboxy-eosin** and recommended parameters for protein labeling experiments.

Table 1: Spectroscopic Properties of Eosin

Property	Value	Reference
Excitation Maximum (λ_{ex})	~521 - 525 nm	[2][3]
Emission Maximum (λ_{em})	~544 - 546 nm	[2][3]
Molar Extinction Coefficient (ϵ) at ~525 nm	112,000 cm ⁻¹ M ⁻¹	[4]
Recommended Antibody Concentration for Labeling	≥ 2 mg/mL	[5]
Typical Molar Dye-to-Protein Ratio	10:1 to 20:1	
Optimal Degree of Labeling (DOL) for Antibodies	2 - 10	

Table 2: Recommended Buffer Compositions

Buffer	Composition	pH	Notes
Labeling Buffer	0.1 M Sodium Bicarbonate	8.3-8.5	Amine-free. Prepare fresh.
Purification Buffer (Size-Exclusion)	Phosphate-Buffered Saline (PBS)	7.2-7.4	
Quenching Solution	1.5 M Hydroxylamine or 1 M Tris-HCl	8.5 (Hydroxylamine), 7.4 (Tris)	Optional step to terminate the reaction.

Experimental Protocols

This section outlines the detailed methodology for labeling proteins with **5(6)-Carboxy-eosin succinimidyl ester**.

Preparation of Reagents

- Protein Solution:
 - Dissolve the protein to be labeled in 0.1 M sodium bicarbonate buffer (pH 8.3-8.5) to a final concentration of at least 2 mg/mL.
 - Ensure the protein solution is free of any amine-containing buffers (e.g., Tris) or stabilizers (e.g., sodium azide), as these will compete with the labeling reaction. If necessary, dialyze the protein against the labeling buffer before use.
- Dye Stock Solution:
 - Allow the vial of **5(6)-Carboxy-eosin**, succinimidyl ester, to equilibrate to room temperature before opening to prevent moisture condensation.
 - Prepare a 10 mg/mL stock solution of the dye in anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
 - Vortex briefly to ensure the dye is fully dissolved. This stock solution should be prepared fresh for each labeling reaction as the succinimidyl ester is moisture-sensitive and will hydrolyze over time.

Protein Labeling Reaction

- While gently stirring or vortexing the protein solution, slowly add the calculated volume of the **5(6)-Carboxy-eosin** stock solution. A typical starting point is a 15:1 molar ratio of dye to protein. This ratio may need to be optimized for each specific protein to achieve the desired degree of labeling.
- Incubate the reaction mixture for 1 hour at room temperature, protected from light. Continuous, gentle stirring is recommended throughout the incubation.

(Optional) Quenching the Reaction

To terminate the labeling reaction, you can add a quenching solution. This step is optional but can be useful to prevent further labeling or non-specific reactions.

- Add freshly prepared 1.5 M hydroxylamine (pH 8.5) or 1 M Tris-HCl (pH 7.4) to the reaction mixture.

- Incubate for 1 hour at room temperature with continuous stirring.

Purification of the Labeled Protein

It is crucial to remove any unconjugated dye from the labeled protein to avoid high background fluorescence in subsequent applications. Size-exclusion chromatography is a common and effective method for this purification.

- Equilibrate a size-exclusion chromatography column (e.g., Sephadex G-25) with phosphate-buffered saline (PBS) at pH 7.2-7.4.
- Apply the reaction mixture to the top of the column.
- Elute the protein-dye conjugate with PBS. The labeled protein will typically be in the first colored fraction to elute from the column, as it is larger than the free dye.
- Collect the fractions and monitor the absorbance at 280 nm (for protein) and ~525 nm (for eosin) to identify the fractions containing the purified conjugate.

Characterization of the Labeled Protein

To ensure the quality and reproducibility of your experiments, it is important to determine the degree of labeling (DOL).

- Measure the absorbance of the purified protein-dye conjugate at 280 nm (A_{280}) and at the absorbance maximum of eosin (~525 nm, A_{max}). Dilute the sample in PBS if the absorbance is too high.
- Calculate the concentration of the protein using the following formula:

$$\text{Protein Concentration (M)} = [A_{280} - (A_{\text{max}} \times \text{CF})] / \epsilon_{\text{protein}}$$

- A_{280} : Absorbance of the conjugate at 280 nm.
- A_{max} : Absorbance of the conjugate at the dye's maximum absorbance wavelength.
- CF (Correction Factor): The ratio of the dye's absorbance at 280 nm to its absorbance at its λ_{max} ($A_{280_dye} / A_{\text{max_dye}}$). This factor corrects for the dye's contribution to the

absorbance at 280 nm.[6] If not provided by the manufacturer, it should be determined empirically.

- $\epsilon_{\text{protein}}$: The molar extinction coefficient of the protein at 280 nm (in $\text{M}^{-1}\text{cm}^{-1}$). For a typical IgG, this is approximately $210,000 \text{ M}^{-1}\text{cm}^{-1}$. [7]
- Calculate the Degree of Labeling (DOL) using the following formula:[8]

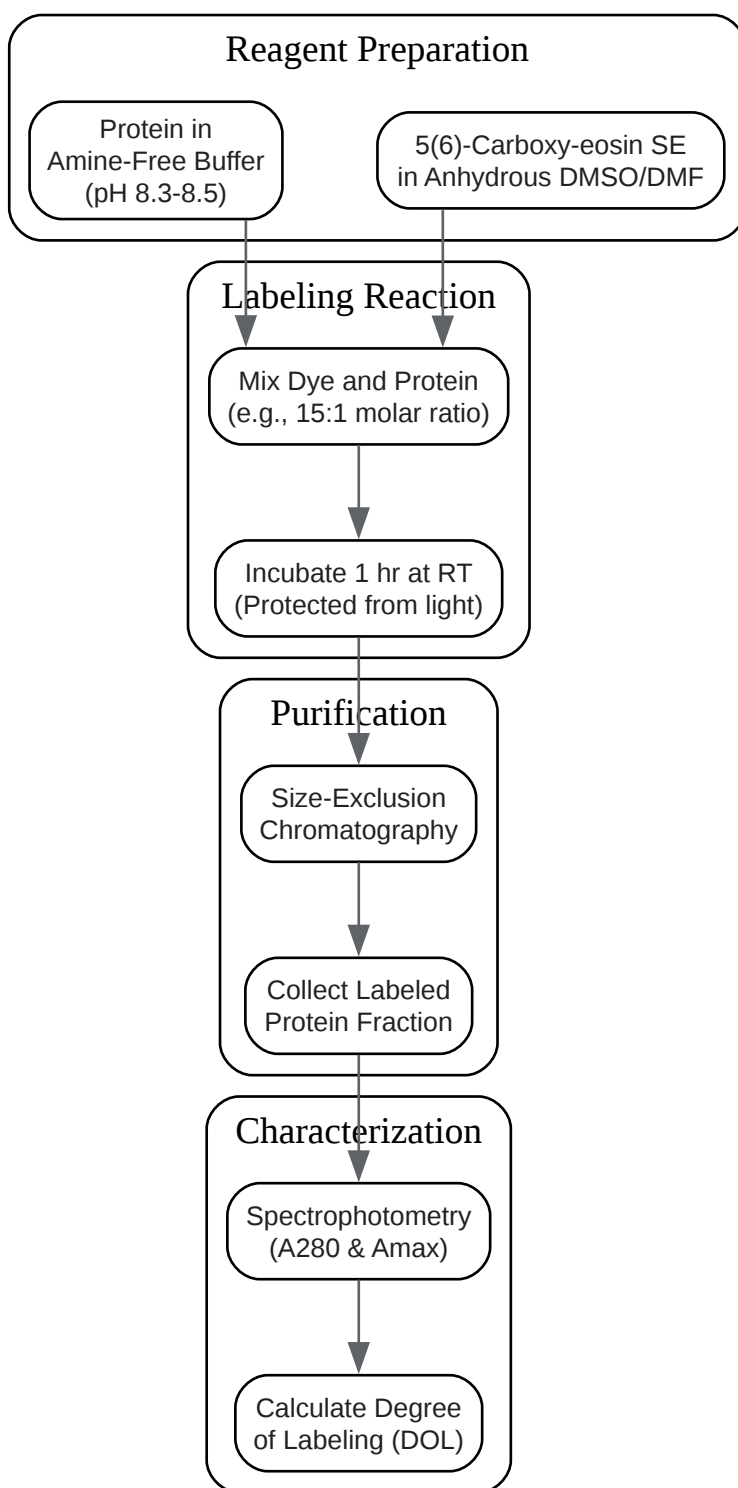
$$\text{DOL} = A_{\text{max}} / (\epsilon_{\text{dye}} \times \text{Protein Concentration (M)})$$

- ϵ_{dye} : The molar extinction coefficient of **5(6)-Carboxy-eosin** at its absorbance maximum ($\sim 112,000 \text{ M}^{-1}\text{cm}^{-1}$).

An optimal DOL for antibodies is typically between 2 and 10 to avoid issues like protein precipitation or fluorescence quenching.[5]

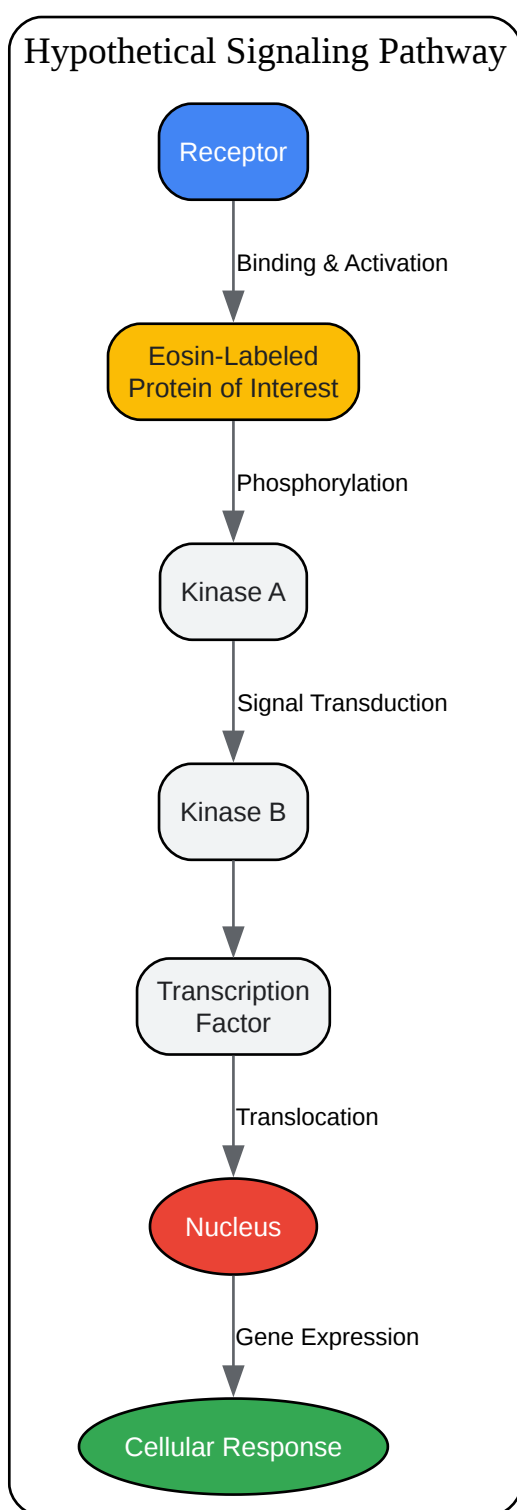
Visualizations

The following diagrams illustrate the key processes involved in protein labeling with **5(6)-Carboxy-eosin**.



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Caption: Experimental workflow for protein labeling.



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